

Albafuran A IC50 value comparison for PTP1B inhibition

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Compound Focus: Albafuran A

CAS No.: 84323-14-8

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Comparison of PTP1B Inhibitory Activity

The table below summarizes the IC₅₀ values and key details for **Albafuran A** and other inhibitory compounds isolated from various plants.

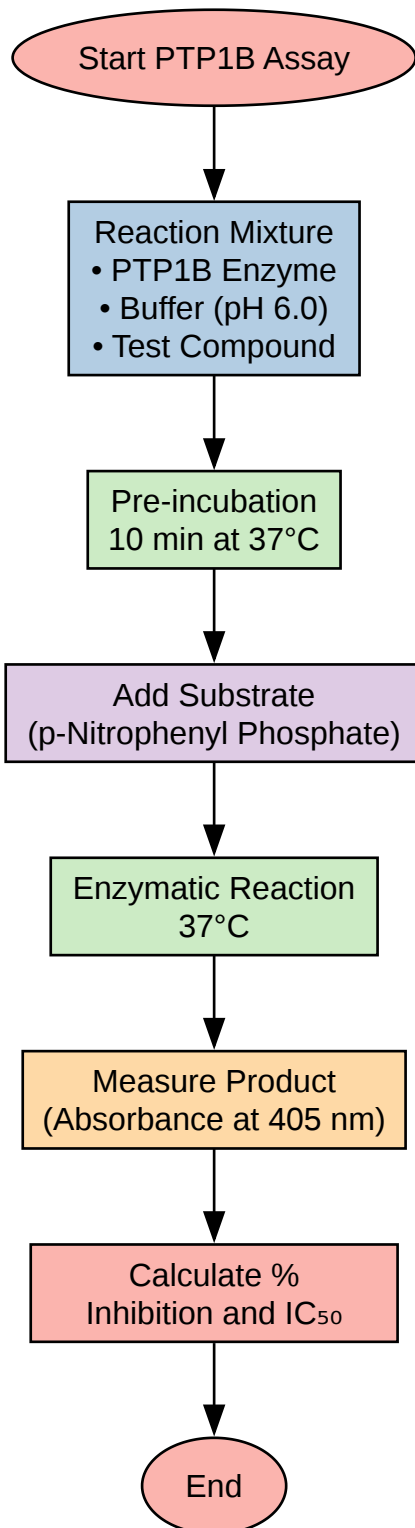
Compound Name	Source Plant	IC ₅₀ Value (μM)	Plant Family	Year Reported
Albafuran A	<i>Morus bombycis</i>	2.7 μM [1]	Moraceae	2009 [1]
Dihydroflavonol 1	<i>Artocarpus elasticus</i>	0.17 μM [2]	Moraceae	2024 [2]
Flavone 6	<i>Artocarpus elasticus</i>	0.79 μM [2]	Moraceae	2024 [2]
Apigenin-7-O-β-d-glucopyranoside (13)	<i>Artocarpus elasticus</i>	0.22 μM [2]	Moraceae	2024 [2]
Morusalfuran C	<i>Morus alba</i>	7.26 μM [3]	Moraceae	2020 [3]
Morusalfuran B	<i>Morus alba</i>	8.92 μM [3]	Moraceae	2020 [3]

Compound Name	Source Plant	IC ₅₀ Value (μM)	Plant Family	Year Reported
RR601 (Azo-dimer)	Synthetic	2.1 μM [4]	N/A	2017 [4]

As shown, while **Albafuran A** is a **potent inhibitor**, more recently discovered compounds, particularly from *Artocarpus elasticus*, show over 10-fold greater potency [2]. The **farnesylated 2-arylbenzofurans** from *Morus alba* (e.g., Morusalfuran C) are less potent than **Albafuran A** [3].

Experimental Protocol for PTP1B Inhibition Assay

The IC₅₀ values in the table were predominantly determined using a colorimetric enzyme activity assay. Below is a generalized workflow of the standard experimental protocol.



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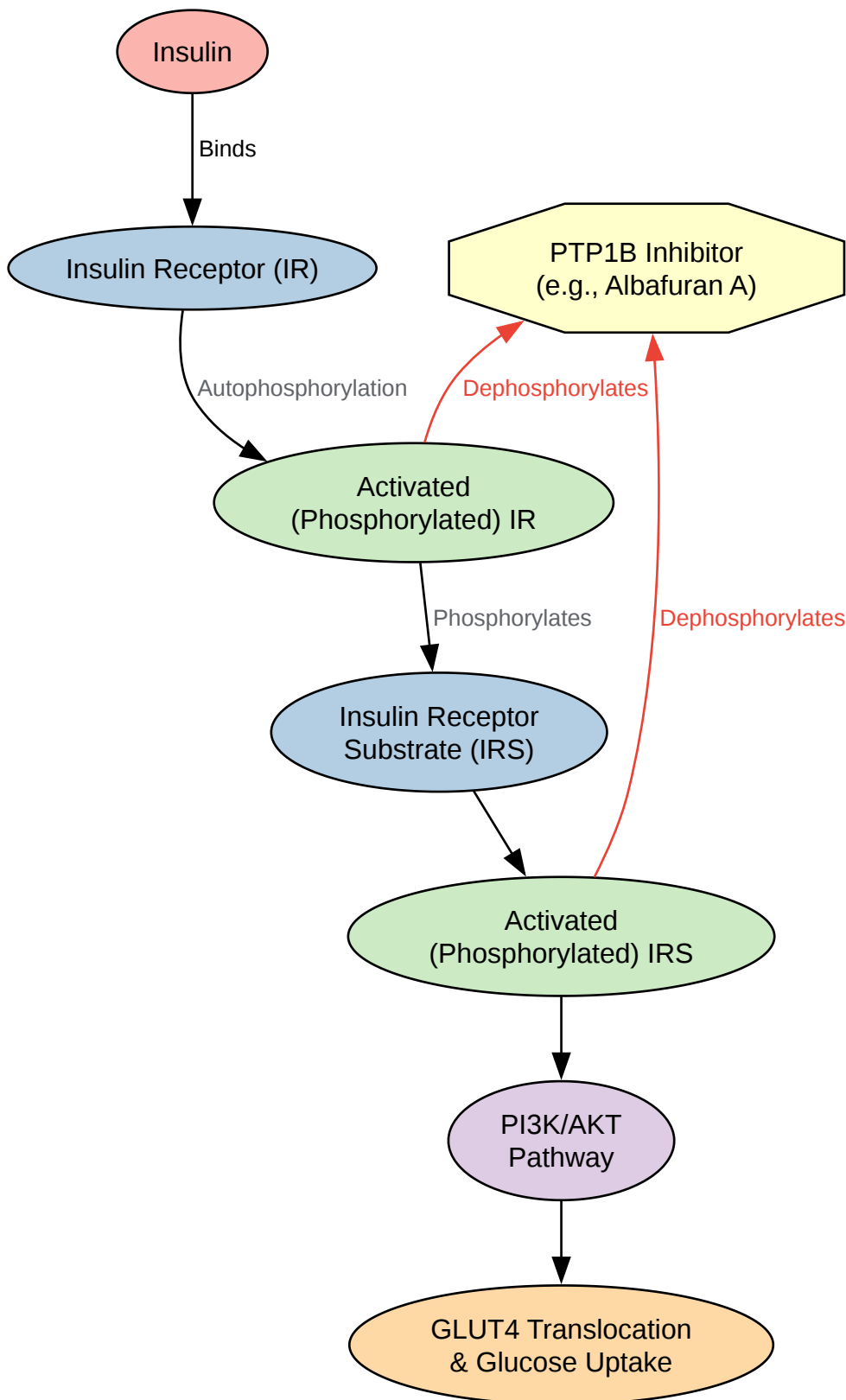
Key Protocol Details [1] [2] [3]:

- **Enzyme:** Recombinant human PTP1B.

- **Buffer:** Typically 50 mM citrate (pH 6.0), containing 1 mM EDTA, 0.1 M NaCl, and 1 mM Dithiothreitol (DTT).
- **Substrate:** p-Nitrophenyl phosphate (p-NPP), which is dephosphorylated by PTP1B to the yellow-colored product p-nitrophenol.
- **Measurement:** The reaction is stopped by adding a strong base, and the intensity of the yellow color, measured by absorbance at 405-410 nm, is proportional to the enzyme activity.
- **IC₅₀ Calculation:** The concentration of a compound that reduces enzyme activity by 50% is calculated from a plot of inhibitor concentration versus the percentage of enzyme activity.

The Role of PTP1B in Insulin Signaling

Understanding the biological context is crucial for appreciating the therapeutic value of these inhibitors. PTP1B is a key negative regulator of the insulin signaling pathway [5]. The following diagram illustrates its role and the point of inhibition for compounds like **Albafuran A**.



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As the diagram shows, PTP1B dephosphorylates and deactivates both the Insulin Receptor and Insulin Receptor Substrate, thereby interrupting the signal for glucose uptake [5]. Inhibitors like **Albafuran A** block PTP1B's activity, helping to restore insulin sensitivity.

Key Insights for Your Research

- **Potency Context:** **Albafuran A** is a confirmed PTP1B inhibitor, but its potency has been surpassed by newer, sub-micromolar compounds, which may be more relevant for drug development [2].
- **Kinetics and Binding:** Advanced studies for some compounds, including kinetic analyses and molecular docking simulations, show that many of these natural products, including **Albafuran A**, act as **mixed-type inhibitors**, meaning they can bind to both the enzyme's active site and an allosteric site [1] [3].
- **Therapeutic Potential:** PTP1B is a validated target for **type 2 diabetes and obesity**, and its inhibition is also being explored in certain cancers, such as hepatocellular carcinoma [6] [7].

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